

Safeguarding Research: Proper Disposal Procedures for ENMD-2076 Tartrate

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Compound of Interest		
Compound Name:	ENMD-2076 Tartrate	
Cat. No.:	B1683880	Get Quote

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **ENMD-2076 Tartrate** is a critical component of laboratory safety and regulatory compliance. This document provides essential guidance on the proper disposal of **ENMD-2076 Tartrate**, a potent, orally active kinase inhibitor. Adherence to these procedures is vital to minimize environmental impact and protect personnel from potential hazards.

Core Principles of Disposal

The disposal of **ENMD-2076 Tartrate**, as with any potent pharmacologically active material, must be conducted in accordance with all applicable local, regional, and national regulations.[1] The primary principle is to prevent the release of the compound into the environment.[2]

Pre-Disposal Handling and Storage

Proper handling and storage are crucial first steps in the disposal process. To prevent accidental exposure or contamination, follow these guidelines:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, lab coats, and eye protection, when handling ENMD-2076 Tartrate.[1]
- Ventilation: Handle the compound in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.[1]



- Segregation: Store waste ENMD-2076 Tartrate separately from other laboratory waste to await disposal.
- Labeling: Clearly label all waste containers with the chemical name and relevant hazard warnings.

Disposal Procedures for ENMD-2076 Tartrate

The following step-by-step process outlines the recommended procedure for the disposal of **ENMD-2076 Tartrate** and its contaminated materials.

Step 1: Waste Classification and Segregation

- Unused Product: Unused or expired ENMD-2076 Tartrate should be treated as hazardous chemical waste. Do not mix it with non-hazardous waste.
- Contaminated Materials: Any materials that have come into contact with ENMD-2076
 Tartrate, such as vials, pipette tips, gloves, and bench paper, should be considered contaminated and disposed of as hazardous waste.[1] Empty containers may retain product residue and should be handled with the same precautions as the full container.[1]
- Solutions: Solutions containing ENMD-2076 Tartrate must also be treated as hazardous waste.

Step 2: Packaging for Disposal

- Solid Waste: Collect solid waste, including unused product and contaminated disposables, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect liquid waste in a compatible, sealed, and clearly labeled hazardous waste container. Avoid overfilling containers.

Step 3: Consultation and Professional Disposal

 Engage a Licensed Waste Disposal Company: The disposal of potent pharmaceutical compounds requires specialized handling. It is imperative to work with a licensed and qualified hazardous waste disposal company. The waste code should be assigned in discussion between the user, the producer, and the waste disposal company.[1]



 Provide Full Disclosure: Inform the waste disposal company of the nature of the waste, including its chemical properties and any known hazards, to ensure they can manage it safely and in compliance with regulations.

Step 4: Documentation

Maintain Records: Keep detailed records of the disposal process, including the date, quantity
of waste, and the name of the disposal company. This documentation is crucial for regulatory
compliance and laboratory safety audits.

Quantitative Data Summary

While specific quantitative limits for the disposal of **ENMD-2076 Tartrate** are not publicly available and would be determined by local regulations, the following table summarizes key handling and storage parameters for the compound.

Parameter	Value	Source
Storage (Short Term)	0 - 4°C (days to weeks)	[3]
Storage (Long Term)	-20°C (months to years)	[3]
Stock Solution Storage	-80°C (up to 6 months); -20°C (up to 1 month)	[4]

Visualizing the Disposal Workflow

To provide a clear, at-a-glance understanding of the proper disposal workflow for **ENMD-2076 Tartrate**, the following diagram illustrates the key steps and decision points.





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Figure 1: Workflow for the proper disposal of **ENMD-2076 Tartrate**.

By adhering to these procedures, research professionals can ensure the safe and compliant disposal of **ENMD-2076 Tartrate**, fostering a secure laboratory environment and upholding



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